

Personal protective equipment for handling 2-Isopropoxyphenol-d7

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Compound of Interest

Compound Name: 2-Isopropoxyphenol-d7

Cat. No.: B12403060

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Essential Safety and Handling Guide for 2-Isopropoxyphenol-d7

This guide provides crucial safety, handling, and disposal information for **2-Isopropoxyphenol-d7**, tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure the safe laboratory use of this compound, from receipt to disposal.

Chemical and Physical Properties

Understanding the physical characteristics of **2-Isopropoxyphenol-d7** is a prerequisite for safe handling. While this guide addresses the deuterated form, its physical and chemical properties are nearly identical to its non-deuterated counterpart, 2-Isopropoxyphenol.

Property	Value	Citations
Molecular Formula	C ₉ H ₅ D ₇ O ₂	[1]
Molecular Weight	159.25 g/mol (approx.)	[1][2]
Appearance	Clear light yellow to light red-brown liquid	[1][3]
Boiling Point	100-102 °C at 11 mmHg	[1]
Density	1.03 g/mL at 25 °C	[1]
Flash Point	88 °C (190.4 °F) - closed cup	
Solubility	Soluble in water	[1][3]
Storage Temperature	Room Temperature, under inert atmosphere	[1][3]

Hazard Identification and Safety Precautions

2-Isopropoxyphenol is classified as an irritant.[2] Adherence to GHS classifications is mandatory for ensuring laboratory safety.

Hazard Class	GHS Classification	Hazard Statement	Citations
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[2][4]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation	[2][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation	[2][4]

Signal Word:Warning[1]

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment (PPE) is the most critical line of defense against exposure.^[5] The required PPE varies based on the task being performed.

Task	Required Personal Protective Equipment	Citations
Routine Handling & Experimentation	Eye/Face Protection: Safety glasses with side-shields or tightly fitting safety goggles.	[6]
Hand Protection: Chemical-resistant gloves (e.g., nitrile), inspected before use.	[7][8]	
Body Protection: Standard laboratory coat. Ensure it is buttoned and fits properly.	[6][7]	
Respiratory Protection: Use only in a well-ventilated area, preferably a chemical fume hood.	[6]	
Spill Cleanup	Eye/Face Protection: Chemical splash goggles and a face shield.	[5][7]
Hand Protection: Heavy-duty, chemical-resistant gloves (e.g., butyl rubber, neoprene). Consider double-gloving.	[8]	
Body Protection: Chemical-resistant apron or coveralls over a lab coat.	[5]	
Respiratory Protection: NIOSH-approved respirator with an appropriate filter (e.g., type ABEK EN14387) is required if ventilation is inadequate or for large spills.	[5]	

Foot Protection: Closed-toe, chemical-resistant shoes or boots. [\[5\]](#)[\[7\]](#)

Operational and Disposal Plans

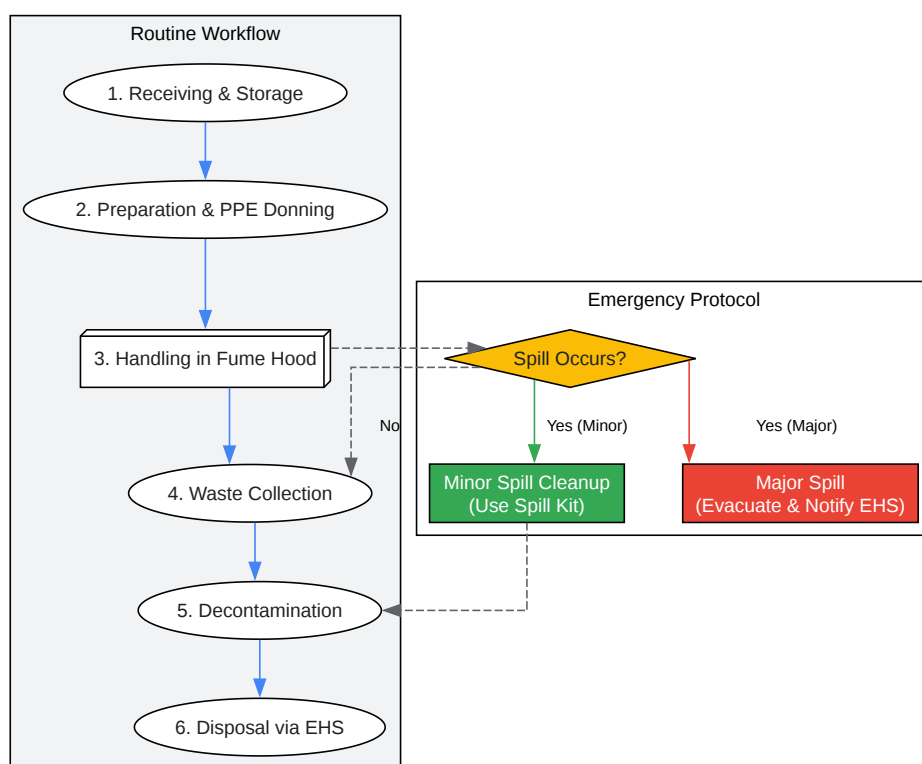
A systematic approach to handling and disposal is essential for minimizing risk and ensuring regulatory compliance.

Step-by-Step Safe Handling Protocol

- Engineering Controls: All handling of **2-Isopropoxyphenol-d7** must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[\[6\]](#)
- Pre-Handling Inspection: Before use, visually inspect the container for any signs of damage or leaks.
- Donning PPE: Put on all required PPE as specified in the table above for "Routine Handling."
- Dispensing: Carefully dispense the required amount of the liquid chemical, avoiding splashes. Use appropriate tools such as a calibrated pipette.
- Performing Work: Keep the container sealed when not in use. Ensure all work is performed within the fume hood.
- Post-Handling: After use, securely seal the container. Decontaminate the work surface with an appropriate solvent.
- Doffing PPE: Remove PPE in the correct order to avoid cross-contamination. Always wash hands thoroughly with soap and water after removing gloves.[\[9\]](#)

Handling and Disposal Workflow

The following diagram outlines the complete lifecycle for handling **2-Isopropoxyphenol-d7** in a laboratory setting.



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Caption: Workflow for the safe handling and disposal of **2-Isopropoxyphenol-d7**.

Emergency Procedures: Spills and First Aid

Immediate and appropriate action during an emergency is critical.

Emergency Situation	Procedure	Citations
Minor Spill	1. Alert personnel in the immediate area.2. Wearing appropriate spill cleanup PPE, absorb the spill with an inert material (e.g., sand, vermiculite).3. Collect the contaminated material into a designated, sealed hazardous waste container.4. Decontaminate the area.	[4]
Major Spill	1. Evacuate the laboratory immediately.2. Alert others and prevent entry.3. Contact your institution's Environmental Health and Safety (EHS) department.	
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.	[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.	[4]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.	[4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.	[10]

Waste Disposal Plan

Improper disposal of chemical waste poses a significant environmental and safety risk.

- **Waste Collection:** Collect all waste containing **2-Isopropoxyphenol-d7**, including contaminated PPE and spill cleanup materials, in a clearly labeled, sealed, and compatible hazardous waste container.[\[6\]](#)[\[11\]](#)
- **Labeling:** Label the waste container with "Hazardous Waste," the full chemical name "**2-Isopropoxyphenol-d7**," and the associated hazards (Irritant).
- **Storage:** Store the waste container in a designated satellite accumulation area, away from incompatible materials.
- **Disposal:** Arrange for pickup and disposal through your institution's licensed hazardous waste disposal program.[\[4\]](#)[\[6\]](#) Do not dispose of this chemical down the drain or in regular trash.[\[11\]](#)

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